

Using 4-Bromo-1-ethyl-2-methoxybenzene as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 4-Bromo-1-ethyl-2-methoxybenzene

Cat. No.: B7981289

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Application Note: **4-Bromo-1-ethyl-2-methoxybenzene** Role: Pharmaceutical Intermediate & Versatile Aryl Synthon CAS: 104573-05-1 | Formula: C₉H₁₁BrO | MW: 215.09 g/mol [\[1\]](#)

Part 1: Executive Summary & Strategic Relevance

4-Bromo-1-ethyl-2-methoxybenzene represents a "privileged scaffold" in modern medicinal chemistry, particularly in the synthesis of SGLT2 inhibitors (gliflozin analogs) and Type II Kinase inhibitors.[\[1\]](#) Its structural uniqueness lies in the specific substitution pattern: the para-ethyl group provides lipophilic bulk necessary for hydrophobic pocket occupancy, while the ortho-methoxy group offers hydrogen-bond accepting capability and conformational locking without deactivating the C-Br reactive center.[\[1\]](#)

Unlike its analog 4-bromoanisole, where the methoxy group is para to the bromide (strongly deactivating the C-Br bond toward oxidative addition), the meta-positioning of the methoxy group in this intermediate preserves the reactivity of the bromide.[\[1\]](#) This subtle electronic distinction makes it a superior candidate for rapid, high-yield Palladium-catalyzed cross-couplings.[\[1\]](#)

Key Applications:

- SGLT2 Inhibitors: Precursor for the distal phenyl ring in gliflozin-class antidiabetic drugs.[\[1\]](#)
- Kinase Inhibitors: Biaryl formation via Suzuki-Miyaura coupling.[\[1\]](#)[\[2\]](#)
- GPCR Ligands: Introduction of the 3-methoxy-4-ethylphenyl moiety to optimize lipophilic ligand efficiency (LLE).[\[1\]](#)

Part 2: Technical Specifications & Handling

Physical Profile:

Property	Value	Note
Appearance	Clear to pale yellow liquid	Oxidizes slightly upon air exposure. [1]
Boiling Point	136 °C (lit.) [1] [3]	High boiling point allows for high-temp reactions. [1]
Density	0.867 g/mL	Less dense than water; easy separation in aqueous workups. [1]
Solubility	DCM, THF, Toluene, EtOAc	Immiscible in water. [1]

| Stability | Store at 2-8°C | Protect from light and air (store under Argon).[\[1\]](#) |

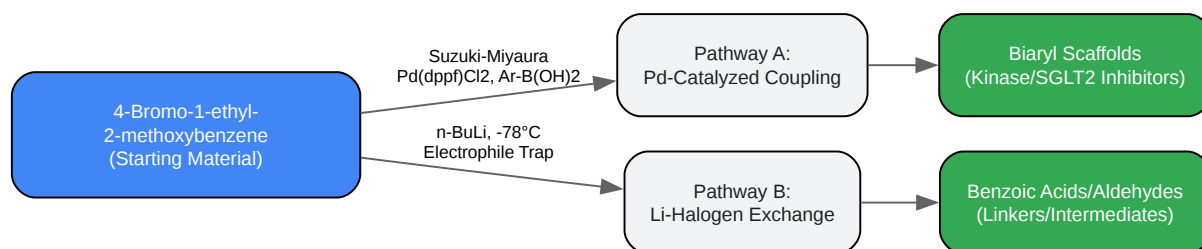
Safety Advisory (GHS):

- H315/H319: Causes skin and serious eye irritation.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- H227: Combustible liquid.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Handling: Use only in a chemical fume hood. Avoid contact with strong oxidizing agents.[\[1\]](#)

Part 3: Critical Transformations & Protocols

Workflow Visualization

The following diagram illustrates the divergent synthetic pathways available for this intermediate.



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Caption: Divergent synthetic utility of **4-Bromo-1-ethyl-2-methoxybenzene** in drug discovery.

Protocol A: Suzuki-Miyaura Cross-Coupling

Objective: Synthesis of a biaryl scaffold (e.g., 4'-ethyl-3'-methoxy-[1,1'-biphenyl]-4-carbonitrile).

[1][2] Mechanism: The meta-methoxy group prevents excessive electron donation into the C-Br bond, facilitating the Oxidative Addition step of the catalytic cycle compared to para-methoxy analogs.[1]

Materials:

- Substrate: **4-Bromo-1-ethyl-2-methoxybenzene** (1.0 equiv)[1]
- Partner: 4-Cyanophenylboronic acid (1.2 equiv)[1]
- Catalyst: Pd(dppf)Cl₂[1]·DCM (3-5 mol%) - Chosen for robustness against steric bulk.[1]
- Base: K₂CO₃ (2.5 equiv)[1]
- Solvent: 1,4-Dioxane/Water (4:1 v/v)[1][2]

Step-by-Step Methodology:

- Setup: In a 50 mL Schlenk flask equipped with a magnetic stir bar, charge the boronic acid (1.2 equiv), K₂CO₃ (2.5 equiv), and Pd(dppf)Cl₂ (0.03 equiv).

- Inerting: Evacuate the flask and backfill with Argon (repeat 3x). This is critical to prevent homocoupling of the boronic acid.^[1]
- Addition: Add degassed 1,4-Dioxane/Water mixture via syringe. Subsequently, add **4-Bromo-1-ethyl-2-methoxybenzene** (1.0 equiv) via syringe.^[1]
- Reaction: Heat the mixture to 90°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:1).^[1] The bromide spot ($R_f \sim 0.6$) should disappear.
- Workup: Cool to room temperature. Dilute with EtOAc (30 mL) and wash with water (2 x 15 mL) and brine (15 mL).^[1]
- Purification: Dry organic layer over Na_2SO_4 , concentrate, and purify via flash column chromatography (Silica gel, Gradient 0-10% EtOAc in Hexanes).

Expert Insight: If the reaction is sluggish, switch the base to Cs_2CO_3 or the solvent to Toluene/EtOH/ H_2O . The ethyl group is robust, but avoid strong oxidizers that could attack the benzylic position.

Protocol B: Lithium-Halogen Exchange (Formylation)

Objective: Synthesis of 4-Ethyl-3-methoxybenzaldehyde. Mechanism: Lithium-Halogen exchange is faster than Directed Ortho Metalation (DoM).^[1] However, the ortho-methoxy group can coordinate Lithium, potentially stabilizing the intermediate.^[1] Temperature control is vital to prevent benzylic deprotonation.^[1]

Materials:

- Substrate: **4-Bromo-1-ethyl-2-methoxybenzene** (1.0 equiv)^[1]
- Reagent: n-Butyllithium (1.1 equiv, 2.5M in hexanes)^[1]
- Electrophile: DMF (Dimethylformamide) (1.5 equiv) or dry CO_2 (for acid)^[1]
- Solvent: Anhydrous THF

Step-by-Step Methodology:

- Drying: Flame-dry a 2-neck round bottom flask under Argon flow. Cool to room temperature.
- Solvation: Add **4-Bromo-1-ethyl-2-methoxybenzene** (1.0 equiv) and anhydrous THF (0.2 M concentration).
- Cryogenics: Cool the solution to -78°C (Dry ice/Acetone bath). Allow to equilibrate for 15 minutes.
- Exchange: Add n-BuLi dropwise over 10 minutes. Maintain internal temperature below -70°C. Stir for 30 minutes at -78°C.
 - Note: The solution may turn yellow/orange, indicating the formation of the aryllithium species.
- Quench: Add anhydrous DMF (1.5 equiv) dropwise. Stir at -78°C for 30 minutes, then remove the cooling bath and allow to warm to 0°C.
- Hydrolysis: Quench with saturated NH₄Cl solution (aq).
- Isolation: Extract with Et₂O (3x). Wash combined organics with water and brine.^[1] Dry over MgSO₄.^[1]
- Purification: The aldehyde is often pure enough for subsequent steps; otherwise, purify via silica chromatography.^[1]

Expert Insight: Do not allow the temperature to rise above -60°C before adding the electrophile. The ortho-methoxy group can facilitate "ortho-lithiation" if the bromine exchange is not completed rapidly, but Br/Li exchange is kinetically favored at -78°C.^[1]

Part 4: References & Validated Sources

- Sigma-Aldrich. Safety Data Sheet: 4-Bromo-2-methoxy-1-ethylbenzene. Accessed 2026.^[1]
- Thermo Fisher Scientific. Chemical Specifications: 4-Bromoanisole analogs and handling.
- Bentham Open. Suzuki–Miyaura Reaction of 4-Silyl-bromobenzenes with Phenylboronic Acid. (Provides comparative coupling conditions for steric aryl bromides).

- Royal Society of Chemistry. Temperature-controlled sequential Suzuki–Miyaura reactions. (Protocol grounding for multi-step couplings).
- BenchChem. Application Notes: 4-Bromo-N1-ethylbenzene-1,2-diamine in Coupling Reactions. (Analogous chemistry for ethyl-substituted aryl bromides).

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Sources

- 1. Pharmaceutical Intermediates List [qinmuchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
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